

basic pharmacological properties of (+)-menthol

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Compound Focus: (+)-Menthol

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Core Pharmacological Properties of Menthol

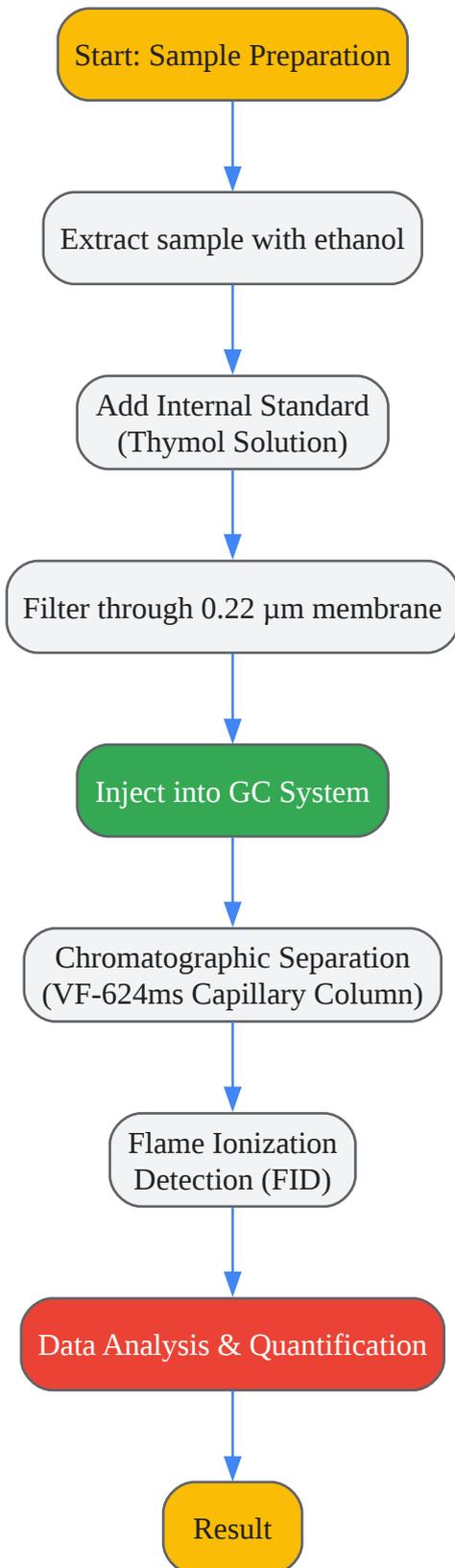
The table below summarizes the key molecular targets and associated effects of menthol, based on the gathered research. Please note that these findings are primarily attributed to the (-)-menthol isomer.

Molecular Target	Biological Effect	Postulated Mechanism of Action	Experimental Context (Model)
TRPM8 Receptor [1] [2] [3]	Cooling sensation; Analgesia (Pain Relief)	Agonist; activation induces a cooling sensation and modulates pain pathways [1].	Preclinical models (in vitro and in vivo) [1].
Voltage-Gated Sodium (Na+) Channels [2]	Local Anesthetic; Analgesia	State-, use-, and voltage-dependent channel blockade, suppressing action potential generation and high-frequency neuronal firing [2].	Patch-clamp studies on rodent dorsal root ganglion (DRG) neurons and related cell lines [2].
Voltage-Gated Calcium (Ca²⁺) Channels [3]	Smooth Muscle Relaxation (e.g., vasculature, trachea)	Inhibition of calcium influx, leading to reduced contraction [3].	Studies on isolated rat aortic, mesenteric, and tracheal smooth muscle tissues [3].

Molecular Target	Biological Effect	Postulated Mechanism of Action	Experimental Context (Model)
Cancer Cell Pathways [1] [4]	Anticancer / Cytotoxic Effects	Activation of TRPM8 leading to altered calcium dynamics; induction of apoptosis via caspase-3; mechanisms not fully elucidated [1] [3] [4].	In vitro studies on various cancer cell lines (e.g., leukemia, breast cancer) [4].

Experimental Analysis of Menthol

For researchers, the accurate quantification of menthol is crucial. The following workflow, based on a published **gas chromatography (GC)** method for suppositories, can be adapted for analyzing menthol from in vitro experiments [5]. This method was validated as per ICH guidelines.



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Workflow for menthol analysis using gas chromatography (GC).

Key Experimental Details (Adapted from [5]):

- **Sample Preparation:** The sample is extracted with ethanol. An internal standard (thymol) is added to ensure analytical accuracy and precision.
- **Chromatographic Conditions:**
 - **Column:** VF-624ms (60 m length, 1.8 μ m film thickness).
 - **Oven Program:** Initial 90°C (hold 1 min), ramp at 15°C/min to 181°C (hold 3 min).
 - **Detector:** Flame Ionization Detector (FID) at 280°C.
 - **Carrier Gas:** Helium at a constant flow of 5.0 mL/min.
- **Validation:** This method demonstrated satisfactory system precision (RSD < 2.0%), linearity, accuracy, and robustness [5].

Key Information on (+)-Menthol

While detailed data is scarce, the search results highlight two critical points regarding stereospecificity:

- **Cooling and Analgesic Effect:** The cooling intensity and **analgesic effects are known to be stereo-selective**. One study noted that the (-)-enantiomer was active in vivo models, implying that the **(+)-isomer likely has a different, and potentially weaker, pharmacological profile** [2].
- **Local Anesthetic Effect:** In contrast to the analgesic effect, the **local anesthetic action of menthol was reported to be non-stereoselective**, meaning both (-) and (+) isomers were equally active [2]. This suggests that the sodium channel blockade may be a shared mechanism.

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